

A Comprehensive Review of Terpenoids from *Pluchea indica*: Phytochemistry, Bioactivity, and Therapeutic Potential

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Compound of Interest

Compound Name: *Plucheoside B aglycone*

Cat. No.: B15494815

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Abstract

Pluchea indica (L.) Less., a member of the Asteraceae family, is a medicinal plant with a rich history in traditional medicine across Southeast Asia for treating a variety of ailments, including inflammation, infections, and metabolic disorders. This has prompted significant scientific inquiry into its phytochemical composition. Terpenoids, a major class of bioactive compounds, are largely responsible for the plant's diverse pharmacological effects. This technical guide offers an in-depth literature review of the terpenoids isolated from *Pluchea indica*, focusing on their chemical structures, quantitative data, and reported biological activities. It provides detailed experimental protocols for their extraction, isolation, and characterization, along with visualizations of key signaling pathways modulated by these compounds, serving as a critical resource for researchers, scientists, and professionals in drug development.

Introduction

Pluchea indica, commonly known as Indian camphorweed or marsh fleabane, is a shrub traditionally used in systems like Ayurveda and Jamu for conditions such as rheumatoid arthritis, ulcers, and microbial infections. Its ethnobotanical importance has led to extensive phytochemical studies, resulting in the isolation of numerous secondary metabolites, with a significant focus on terpenoids.

Terpenoids are a diverse class of natural products, and in *P. indica*, they are primarily represented by sesquiterpenoids, monoterpenoids, and triterpenoids. These compounds have demonstrated a wide range of biological activities, including anti-inflammatory, antioxidant, anticancer, and antidiabetic properties. This review synthesizes the existing knowledge on the terpenoids of *P. indica*, detailing their chemical diversity and pharmacological significance.

Phytochemistry of *Pluchea indica* Terpenoids

Research has led to the isolation and structural elucidation of a variety of terpenoids from the leaves, stems, and roots of *Pluchea indica*. Sesquiterpenoids, particularly of the eudesmane type, are the most abundant and are considered chemotaxonomic markers for the *Pluchea* genus.

Sesquiterpenoids

The most prevalent terpenoids in *P. indica* are sesquiterpenoids, which are 15-carbon compounds.

Table 1: Eudesmane-Type Sesquiterpenoids from *Pluchea indica*

Compound Name	Molecular Formula	Source (Part of Plant)
Plucheaols A & B	C ₁₅ H ₂₆ O ₃	Aerial parts
Cuauthemone	C ₁₅ H ₂₄ O ₃	Leaves
4,5-seco-Eudesmane	C ₁₅ H ₂₆ O ₄	Leaves
Cryptomeridiol	C ₁₅ H ₂₈ O ₂	Roots
β-Eudesmol	C ₁₅ H ₂₆ O	Leaves
α-Eudesmol	C ₁₅ H ₂₆ O	Leaves

Other Terpenoids

In addition to sesquiterpenoids, *P. indica* also synthesizes other classes of terpenoids.

Table 2: Other Terpenoids from *Pluchea indica*

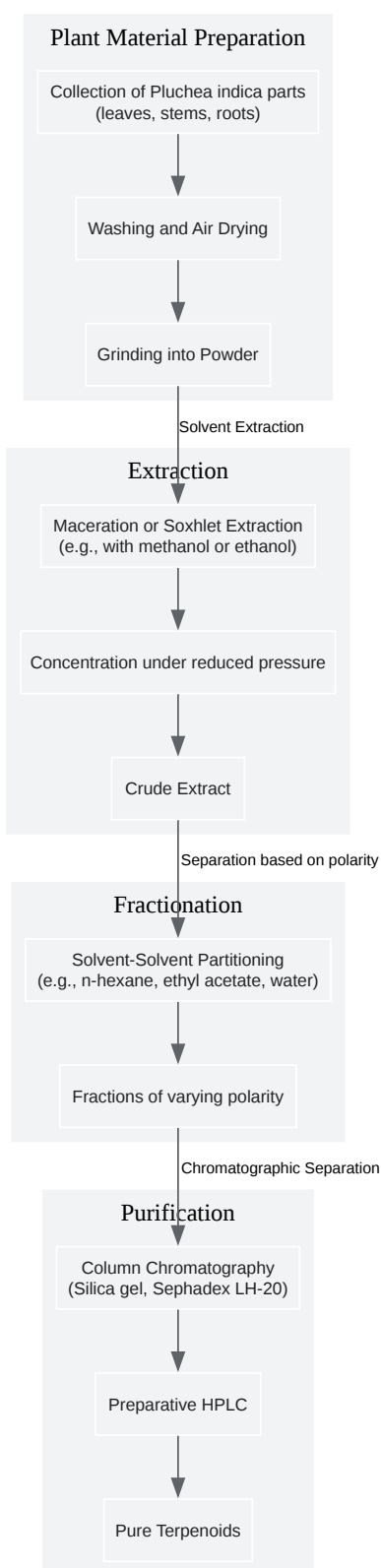
Compound Class	Compound Name	Molecular Formula	Source (Part of Plant)
Monoterpenoid	Linalool	C10H18O	Leaves (Essential Oil)
Monoterpenoid	α -Terpineol	C10H18O	Leaves (Essential Oil)
Triterpenoid	Taraxasterol	C30H50O	Roots
Triterpenoid	β -Amyrin	C30H50O	Stems

Experimental Protocols

The isolation and characterization of terpenoids from *P. indica* follow a systematic series of experimental procedures.

General Workflow for Extraction and Isolation

The process typically involves preparing the plant material, followed by solvent extraction and chromatographic separation to isolate individual compounds.



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Caption: General workflow for terpenoid extraction and isolation from *Pluchea indica*.

Extraction of Terpenoids

Dried, powdered plant material is typically extracted with an organic solvent like methanol or ethanol via maceration or Soxhlet extraction. The resulting solution is then concentrated to yield a crude extract.

Isolation and Purification

The crude extract undergoes solvent-solvent partitioning to separate compounds by polarity. The organic fractions are then purified using chromatographic techniques.

- **Column Chromatography (CC):** This is the primary method for initial separation, often using silica gel with a gradient of n-hexane and ethyl acetate.
- **Preparative High-Performance Liquid Chromatography (HPLC):** This technique is used for the final purification of compounds.

Structure Elucidation

The chemical structures of isolated terpenoids are determined using various spectroscopic methods:

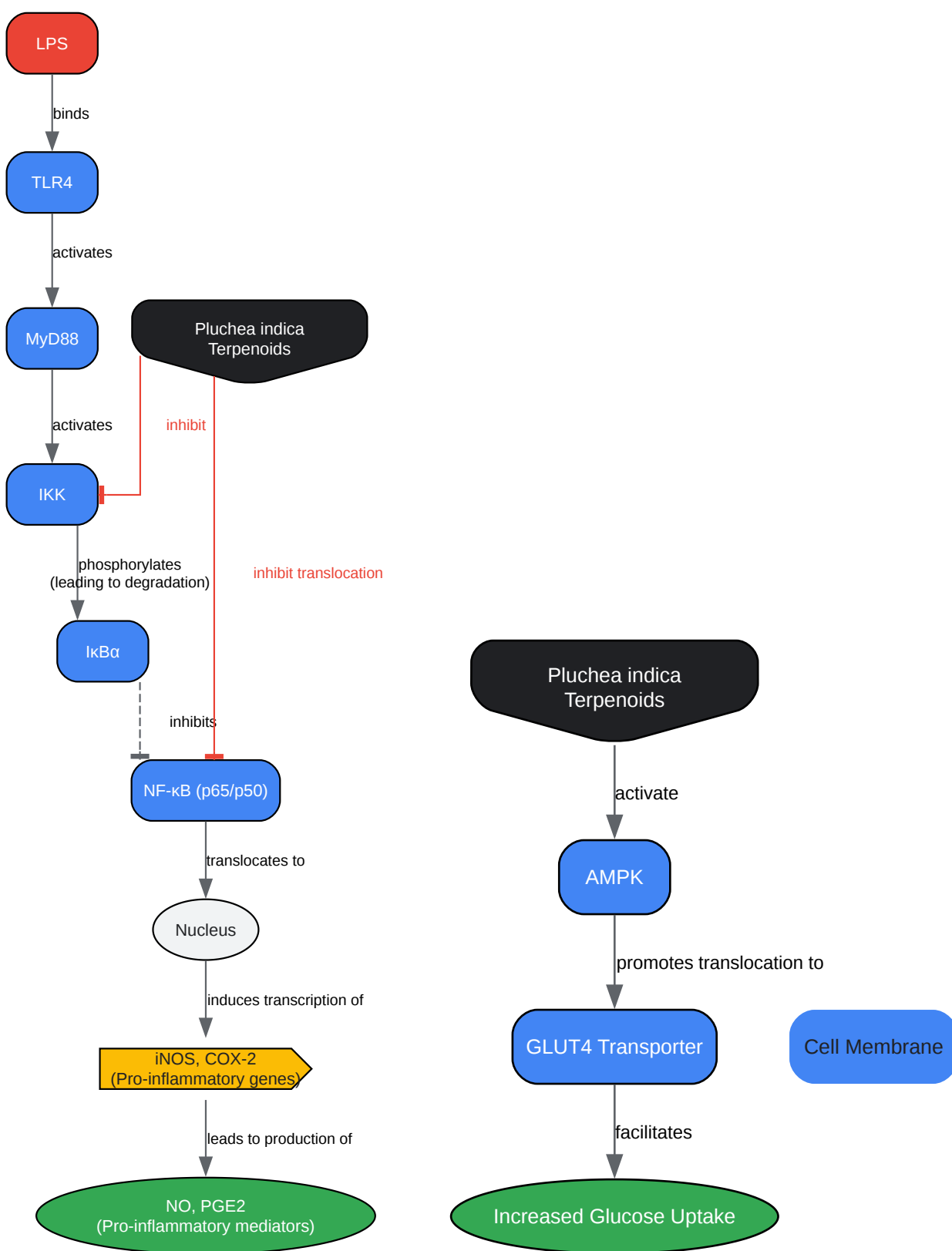
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D and 2D NMR are used to determine the carbon skeleton and relative stereochemistry.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the molecular formula.
- **Infrared (IR) Spectroscopy:** This provides information about the functional groups present.
- **X-ray Crystallography:** This technique provides an unambiguous determination of the absolute stereochemistry.

Biological Activities and Signaling Pathways

Terpenoids from *Pluchea indica* exhibit a range of pharmacological activities.

Anti-inflammatory Activity

Eudesmane-type sesquiterpenoids from *P. indica* have shown significant anti-inflammatory effects. They can inhibit the production of pro-inflammatory mediators like nitric oxide (NO) and prostaglandin E2 (PGE2) by downregulating the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2). This often involves the suppression of the Nuclear Factor-kappa B (NF-κB) signaling pathway.



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